

Essential Safety and Operational Guidance for Handling FXIIa-IN-4

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Compound of Interest

Compound Name: FXIIa-IN-4

Cat. No.: B12368492

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For researchers, scientists, and drug development professionals working with **FXIIa-IN-4**, a potent and selective human Factor XIIa inhibitor, adherence to strict safety protocols is paramount. This document provides immediate, essential information for the safe handling, storage, and disposal of this compound, ensuring the well-being of laboratory personnel and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

When handling **FXIIa-IN-4**, a comprehensive approach to personal protection is crucial. The following PPE is recommended to minimize exposure and ensure safety.

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Safety goggles with side-shields or a full-face shield. ^[1]	Standard laboratory safety glasses are insufficient. Goggles or a face shield are necessary to protect against splashes. ^[1]
Hand Protection	Chemical-resistant protective gloves.	Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.
Skin and Body Protection	Laboratory coat.	Ensure the lab coat is fully buttoned. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Suitable respirator. ^[1]	Use in a well-ventilated area or under a fume hood to avoid inhalation of dust or aerosols. ^{[1][2]}

Operational Plans: Handling and Storage

Proper handling and storage are critical to maintain the stability and efficacy of **FXIIa-IN-4** and to prevent accidental exposure.

Handling:

- Ventilation: Always handle **FXIIa-IN-4** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.^{[1][2]}
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.^{[1][2]}
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.^{[1][2]}

Storage:

- Powder Form: Store the solid form of **FXIIa-IN-4** at -20°C for up to 3 years.
- In Solvent: For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month.^[3]

Disposal Plan

All waste materials containing **FXIIa-IN-4** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

- Waste Containers: Use designated, clearly labeled, and sealed containers for solid and liquid waste.
- Contaminated Materials: Any materials that have come into contact with **FXIIa-IN-4**, such as pipette tips, tubes, and gloves, should be disposed of as hazardous waste.
- Spills: In the event of a spill, absorb the material with an inert absorbent and place it in a sealed container for disposal. Ensure the area is thoroughly cleaned and decontaminated.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative information for **FXIIa-IN-4**.

Property	Value
Molecular Formula	C ₁₁ H ₉ FN ₄ O ₃
Molecular Weight	264.21 g/mol
IC ₅₀ (FXIIa)	0.032 µM
IC ₅₀ (Thrombin)	0.30 µM
IC ₅₀ (FXIa)	>50 µM
Solubility in DMSO	25 mg/mL (94.62 mM)

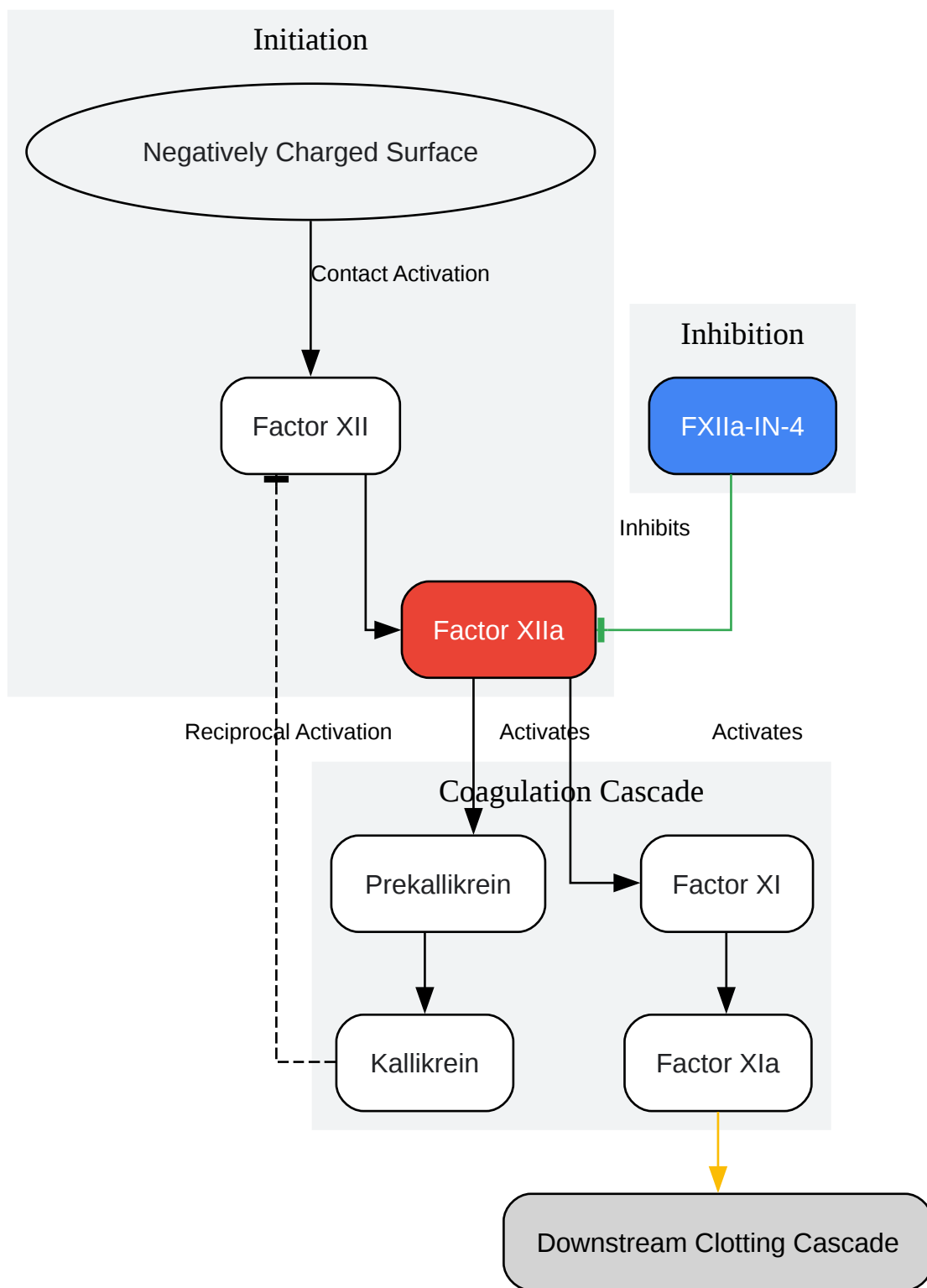
Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **FXIIa-IN-4**. All procedures should be conducted within a chemical fume hood while wearing the appropriate PPE.

- **Equilibration:** Allow the vial of solid **FXIIa-IN-4** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Based on the desired stock concentration, calculate the required volume of dimethyl sulfoxide (DMSO). For example, to prepare a 10 mM stock solution from 1 mg of **FXIIa-IN-4**, add 0.3785 mL of DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the vial. To aid dissolution, the solution can be sonicated, warmed, and heated to 60°C.[3]
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -80°C or -20°C as recommended.[3]

FXIIa Signaling Pathway in Coagulation

The diagram below illustrates the role of Factor XIIa (FXIIa) in the intrinsic pathway of the coagulation cascade. Contact with negatively charged surfaces triggers the conversion of Factor XII (FXII) to its active form, FXIIa. FXIIa then initiates a cascade of enzymatic reactions, ultimately leading to the formation of a fibrin clot. **FXIIa-IN-4** acts as an inhibitor of FXIIa, thereby blocking this cascade.



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Caption: Role of FXIIa in the intrinsic coagulation cascade and its inhibition by **FXIIa-IN-4**.

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